

# Reproducibility of MYRA Automated qPCR Setup: A Comparative Guide

Author: BenchChem Technical Support Team. Date: December 2025

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For researchers and drug development professionals, the reproducibility of experimental results is paramount. In high-throughput applications such as quantitative PCR (qPCR), automated liquid handling systems are crucial for minimizing human error and ensuring consistent data. This guide provides a detailed comparison of the MYRA liquid handling system's performance with other alternatives, supported by experimental data and detailed protocols.

## Performance Comparison of Automated Liquid Handling Systems

The precision and accuracy of liquid handling are critical determinants of qPCR data quality. The following tables summarize the performance of the MYRA system and several common alternatives.

Table 1: MYRA Liquid Handling System Performance Data



Parameter	Volume	Performance	Experimental Conditions
Precision	1 μL	< 10% CV[1][2][3]	48 replicates of 1 μL template in a 25 μL reaction volume for KRAS human genomic DNA target (10,000 copies/reaction).[1][3]
5 - 50 μL	< 1% CV[2]	Not specified.	
Accuracy	1 μL	< 10%[1][2]	Not specified.
5 - 50 μL	< 1%[2]	Not specified.	
Dilution Series	10-fold	E = 97%; R <sup>2</sup> = 0.9999[1]	7-point dilution series with 4 replicates.[1]
2-fold	E = 96%; R <sup>2</sup> = 0.9993[1]	8-point dilution series with 4 replicates.[1]	
1.2-fold	E = 96%; R <sup>2</sup> ≈ 1[4]	Details on the number of points and replicates are not specified.[4]	_

Table 2: Performance Data of Alternative Liquid Handling Systems



System	Parameter	Performance
Eppendorf epMotion	Precision	Intra-plate CV < 1.5%[5][6]
Accuracy (qPCR)	Amplification efficiency of 95% (vs. 94% manual), R <sup>2</sup> = 1.00.	
Hamilton Microlab STAR	Precision	Pipetting variation as little as 0.75%.[8]
Accuracy (qPCR)	Average Ct value of automated dilutions was >99% identical to manual dilutions.[8]	
Beckman Biomek 4000	Precision (qPCR)	Average Target CV: 0.43% - 0.64%; Average Control CV: 0.54% - 0.68%.[9]

## **Experimental Protocols**

Detailed and consistent experimental protocols are fundamental to achieving reproducible results. Below are representative protocols for qPCR setup using the MYRA system and a general protocol for other automated liquid handlers.

### **MYRA qPCR Setup Protocol**

The MYRA liquid handling system is designed for a seamless workflow, particularly when integrated with the Mic qPCR cycler.[1][4][8][10] The software allows for the creation of assays, including reaction components and thermal profiles, in advance to streamline future runs.[6]

Experimental Workflow for a Typical qPCR Assay Setup:

- Assay and Template Preparation:
  - Thaw all necessary reagents (master mix, primers, probes) and samples.
  - Vortex and spin down the tubes before placing them on the deck.



#### · Software Setup:

- Open the MYRA software and select the desired pre-configured template for your qPCR assay.[7]
- Define the number of reactions. The system can be configured for either a "Sample Prep and qPCR Setup" workflow, which automates reaction creation based on sample input, or a "Reaction Driven qPCR Setup" for custom plate layouts.[6]
- Deck Layout and Calibration:
  - Place reagent tubes, sample tubes/plates, and the qPCR plate on the instrument deck according to the software's visual guide.
  - The integrated high-precision camera simplifies calibration; a single click on the tube's image in the software initiates automatic calibration.
- Automated Pipetting:
  - Initiate the run. The MYRA system will first prepare the master mix and then distribute it to the qPCR plate.
  - Subsequently, it will add the specified volume of each sample to the corresponding wells.
- Post-Run:
  - Once the plate is prepared, it can be sealed and transferred to a qPCR instrument for thermal cycling.

## General Automated Liquid Handler qPCR Setup Protocol (e.g., Eppendorf epMotion, Hamilton Microlab STAR)

While specific software interfaces differ, the general workflow for setting up a qPCR reaction on other automated liquid handlers follows a similar logic.

· Method Selection/Creation:

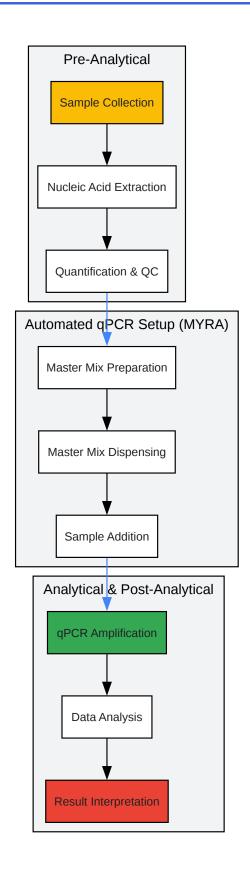


- Select a pre-existing protocol for qPCR setup or create a new one. This typically involves defining the types and locations of labware (e.g., reservoirs, tip boxes, microplates).
- Reagent and Sample Placement:
  - Place the master mix, primers, probes, and samples in the designated positions on the instrument's deck.
- Pipetting Steps Definition:
  - Program the liquid handling steps, including:
    - Aspiration of master mix from the reservoir.
    - Dispensing of master mix into the wells of the qPCR plate.
    - Aspiration of samples from the sample plate.
    - Dispensing of samples into the corresponding wells of the qPCR plate, often with a mixing step.
- Execution and Monitoring:
  - Run the protocol. The instrument will execute the programmed pipetting steps.
- · Plate Transfer:
  - After the run is complete, the qPCR plate is ready for sealing and transfer to the thermal cycler.

## **Visualizing Workflows and Pathways**

To further clarify the processes involved, the following diagrams illustrate a typical qPCR workflow and the logical relationship between factors influencing reproducibility.

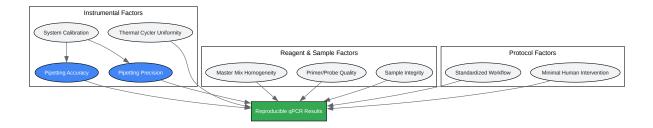




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**Figure 1.** High-level experimental workflow for a typical qPCR experiment from sample collection to result interpretation, highlighting the automated setup stage.



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**Figure 2.** Logical diagram illustrating the key factors that contribute to the reproducibility of qPCR results.

In conclusion, the MYRA liquid handling system demonstrates high precision and accuracy, contributing to the reproducibility of qPCR results. While direct comparative studies are limited, the available data suggests its performance is competitive with other established automated liquid handling platforms. The choice of system will ultimately depend on specific laboratory needs, including throughput, budget, and existing workflows. The adoption of automated systems like MYRA, coupled with standardized protocols, is a critical step toward ensuring the reliability and reproducibility of experimental data in molecular biology research.

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- To cite this document: BenchChem. [Reproducibility of MYRA Automated qPCR Setup: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1677588#reproducibility-of-myra-a-experimental-results]

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